



Application Notes: In Vitro Antioxidant Properties of 2',6'-Dihydroxyacetophenone

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Compound of Interest		
Compound Name:	2',6'-Dihydroxyacetophenone	
Cat. No.:	B134842	Get Quote

Introduction

2',6'-Dihydroxyacetophenone (DHAP), also known as 2-Acetylresorcinol, is an aromatic ketone featuring two hydroxyl groups that enhance its reactivity and biological activity.[1][2] It is a versatile compound utilized as a key intermediate in the synthesis of various pharmaceuticals.[1] Notably, **2',6'-Dihydroxyacetophenone** has demonstrated antioxidant properties, making it a compound of interest in the pharmaceutical and cosmetic industries for protecting against oxidative stress.[1][3] Oxidative stress, caused by an imbalance between the production of reactive oxygen species (ROS) and the body's ability to counteract their harmful effects, is implicated in the development of numerous diseases. Antioxidants can neutralize these damaging free radicals, highlighting the therapeutic potential of compounds like **2',6'-Dihydroxyacetophenone**.

Mechanism of Antioxidant Action

The antioxidant capacity of phenolic compounds like **2',6'-Dihydroxyacetophenone** can be attributed to two primary mechanisms:

Direct Radical Scavenging (Hydrogen Atom Transfer - HAT / Single Electron Transfer - SET):
 The hydroxyl groups on the phenolic ring can donate a hydrogen atom or an electron to
 neutralize unstable free radicals, such as the DPPH radical or ABTS radical cation. This
 converts the radical into a more stable, non-reactive molecule, thereby terminating the
 oxidative chain reaction. Assays like DPPH, ABTS, and FRAP are employed to measure this
 direct scavenging and reducing ability.



• Modulation of Cellular Antioxidant Pathways: Beyond direct scavenging, phenolic compounds can influence endogenous antioxidant defense systems. A critical pathway is the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. Under normal conditions, Nrf2 is kept inactive in the cytoplasm by Keap1. In the presence of oxidative stress or activators like certain polyphenols, Nrf2 is released from Keap1 and translocates to the nucleus. Inside the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various genes, initiating the transcription of a suite of protective antioxidant and detoxification enzymes, such as Heme Oxygenase-1 (HO-1), NAD(P)H Quinone Oxidoreductase-1 (NQO1), and Glutathione S-transferases (GSTs).

Quantitative Data Summary

While **2',6'-Dihydroxyacetophenone** is confirmed to possess antioxidant activity, specific quantitative data such as IC50 values are not extensively detailed in the provided literature. The tables below are structured to present such data, which can be populated as more specific research becomes available. For context, data for related dihydroxyacetophenone derivatives are often evaluated to establish structure-activity relationships.

Table 1: Radical Scavenging and Reducing Power of 2',6'-Dihydroxyacetophenone

Assay	Parameter	Result	Reference
DPPH Radical Scavenging	IC50 (μg/mL)	Data Not Available	
ABTS Radical Cation Scavenging	IC50 (μg/mL)	Data Not Available	
Ferric Reducing Antioxidant Power (FRAP)	TEAC (μM Trolox Eq./mg)	Data Not Available	

| Xanthine Oxidase (XOD) Inhibition | IC50 (mM) | 1.24 | |

Table 2: Cellular Antioxidant Activity of 2',6'-Dihydroxyacetophenone



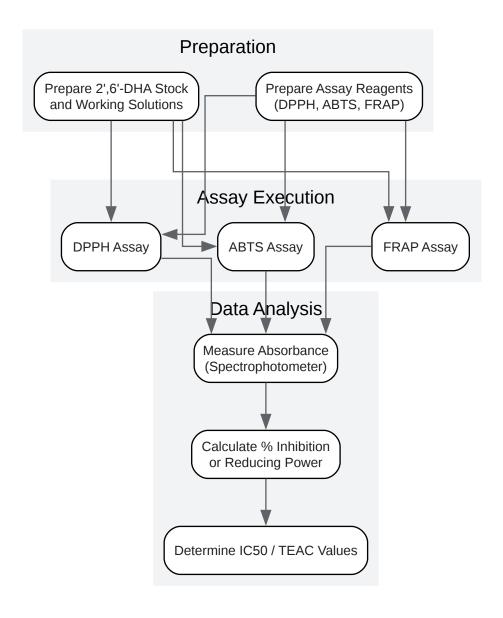


Cell Line	Assay	Parameter	Result	Reference
Data Not Available	CAA	EC50 (µM)	Data Not Available	

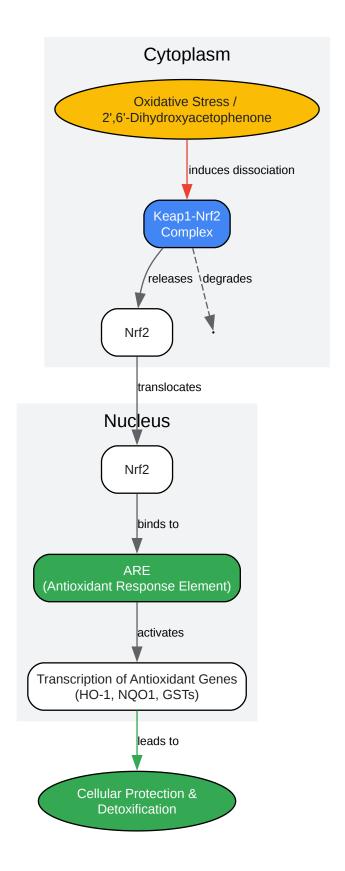
| Data Not Available | Nrf2 Activation | Fold Induction | Data Not Available | |

Experimental Workflow and Signaling Pathways Diagrams









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